

A Technical Guide to the Physicochemical Properties of Crystalline Pimecrolimus

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Compound of Interest

Compound Name: *Pimecrolimus hydrate*

Cat. No.: *B12652346*

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Introduction: Pimecrolimus is an ascomycin macrolactam derivative and a potent, selective inhibitor of calcineurin.[1][2] It is primarily used as a topical treatment for inflammatory skin conditions such as atopic dermatitis.[3][4] The efficacy, stability, and bioavailability of the final drug product are intrinsically linked to the physicochemical properties of the active pharmaceutical ingredient (API). For a crystalline solid like pimecrolimus, a thorough understanding of its solid-state characteristics is paramount for formulation development, quality control, and regulatory compliance. This guide provides an in-depth overview of the core physicochemical properties of crystalline pimecrolimus, detailed experimental protocols for its characterization, and a summary of its mechanism of action.

Core Physicochemical Properties

Pimecrolimus is a white to off-white, fine crystalline powder.[5] Its fundamental properties are crucial for identification and formulation.

Property	Value	Reference(s)
Molecular Formula	C43H68ClNO11	[6][7]
Molecular Weight	810.45 g/mol	[7][8][9]
Appearance	White to off-white crystalline powder	[5][9]
Melting Point	142-144°C	[1]
CAS Number	137071-32-0	[3][7]

Solubility Profile

Pimecrolimus is a lipophilic molecule, which is reflected in its solubility profile.[10] It is practically insoluble in water but shows good solubility in various organic solvents.[5][11] This property is a key consideration for developing topical formulations and for selecting appropriate solvent systems for analytical methods.

Solvent	Solubility	Reference(s)
Water	Insoluble / 0.00152 mg/mL	[5][12]
Ethanol	20 mg/mL, 25 mg/mL	[1][9][13]
Dimethyl Sulfoxide (DMSO)	10-25 mg/mL	[1][9][13]
Dimethylformamide (DMF)	20 mg/mL	[1][13]
Methanol	Soluble	[5][9]
Chloroform	Soluble	[9]
Ethanol:PBS (pH 7.2) (1:3)	~0.25 mg/mL	[13]

For aqueous buffers, it is recommended to first dissolve pimecrolimus in ethanol before dilution to achieve maximum solubility.[13]

Solid-State Characterization and Polymorphism

The ability of a compound to exist in more than one crystalline form is known as polymorphism. [14][15] Different polymorphs of an API can exhibit distinct physical properties, including solubility, melting point, and stability, which can significantly impact the drug's bioavailability and the shelf-life of the product. [14][16]

Pimecrolimus is known to exist in multiple solid forms, including at least two crystalline polymorphs, Form A (a hydrate) and Form B (anhydrous), as well as an amorphous state. [3] [14] The anhydrous Form B is well-characterized. Its crystal structure is dominated by van der Waals interactions. [3][4]

Table 3: Crystallographic Data for Pimecrolimus Form B

Parameter	Value	Reference(s)
Crystal System	Monoclinic	[3]
Space Group	P21 (#4)	[3][4]
a	15.28864(7) Å	[3][4]
b	13.31111(4) Å	[3][4]
c	10.95529(5) Å	[3][4]
β	96.1542(3)°	[3][4]
Volume (V)	2216.649(9) Å ³	[3][4]

| Z (molecules/unit cell) | 2 |[3][4] |

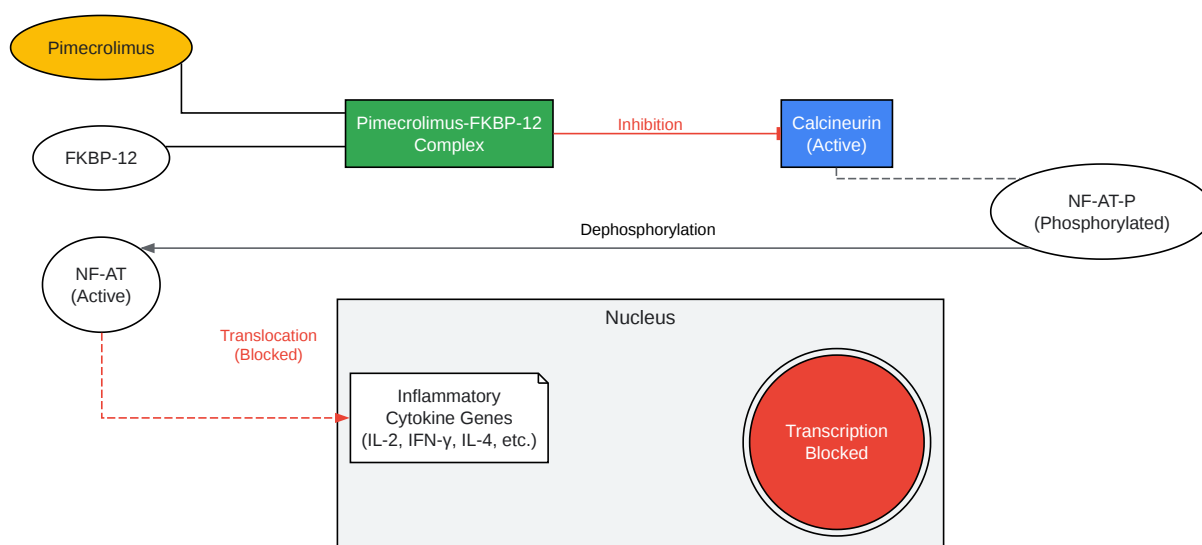
Mechanism of Action: Calcineurin Inhibition Pathway

Pimecrolimus exerts its anti-inflammatory effects by selectively targeting T-cells and mast cells. [2][10] The core of its mechanism is the inhibition of calcineurin, a crucial enzyme in the T-cell activation cascade. [2][17]

- Binding: Pimecrolimus enters the T-cell and binds with high affinity to the intracellular protein macrophilin-12 (also known as FKBP-12). [18]

- Inhibition: The resulting pimecrolimus-FKBP-12 complex then binds to and inhibits calcineurin, a calcium-dependent phosphatase.[2][12][19]
- Blocking Transcription: This inhibition prevents calcineurin from dephosphorylating the Nuclear Factor of Activated T-cells (NF-AT).[2][19]
- Suppressing Cytokines: Consequently, NF-AT cannot translocate to the nucleus to initiate the transcription of genes for early inflammatory cytokines.[2][18] This blocks the synthesis of Th1-type (Interleukin-2, interferon-gamma) and Th2-type (Interleukin-4, Interleukin-10) cytokines.[12][18][19]

Additionally, pimecrolimus prevents the release of inflammatory mediators, such as histamine, from mast cells.[18][19]



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Figure 1: Pimecrolimus mechanism of action signaling pathway.

Experimental Protocols

Characterizing the solid-state properties of pimecrolimus requires specific analytical techniques. The following sections outline the methodologies for key experiments.

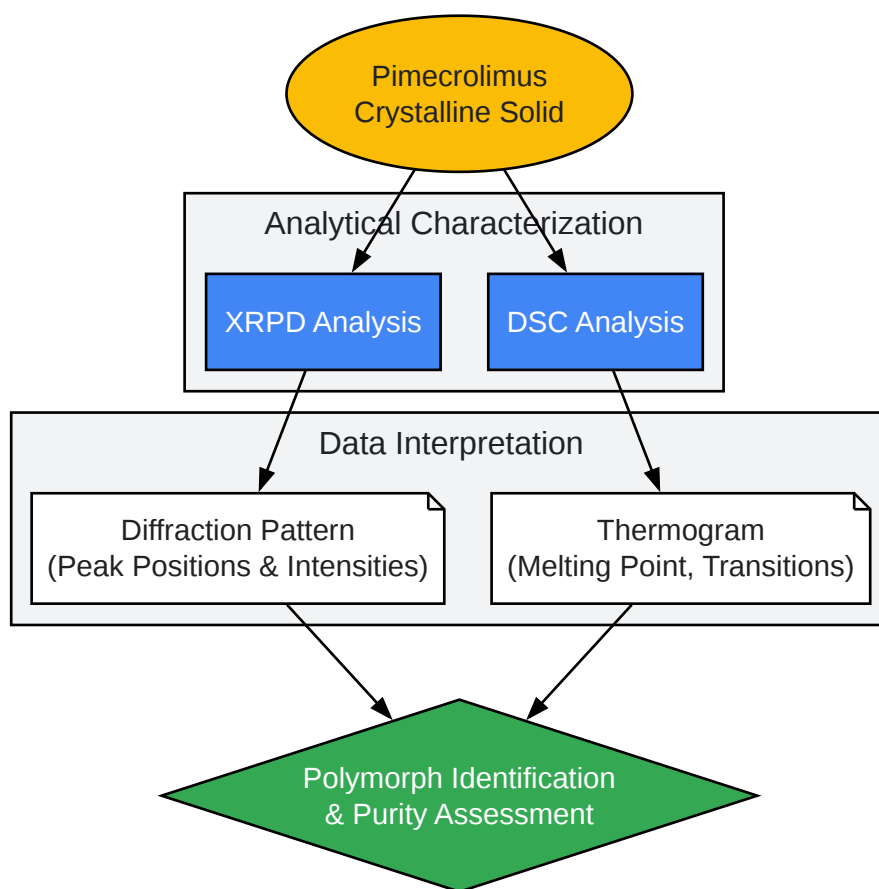
Differential Scanning Calorimetry (DSC) and X-Ray Powder Diffraction (XRPD) are primary techniques used to identify and characterize polymorphism.[\[20\]](#)[\[21\]](#)[\[22\]](#)

Differential Scanning Calorimetry (DSC): DSC measures the heat flow associated with thermal transitions in a material as a function of temperature. It is used to determine melting points, identify polymorphic transitions, and assess the thermal stability of different crystalline forms.
[\[20\]](#)[\[22\]](#)

- Objective: To determine the melting point and identify thermal events indicative of polymorphism.
- Instrumentation: A calibrated DSC instrument (e.g., Power Compensation or Heat Flux DSC).
[\[21\]](#)[\[23\]](#)
- Sample Preparation: Accurately weigh 1-3 mg of the pimecrolimus crystalline solid into a standard aluminum pan and crimp securely.[\[23\]](#)
- Method:
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Equilibrate the cell at a starting temperature (e.g., 30°C).
 - Heat the sample at a controlled rate (e.g., 3-10°C/min) under an inert nitrogen purge (e.g., 50 mL/min).[\[23\]](#)[\[24\]](#)
 - Record the heat flow until the sample has completely melted and a stable baseline is observed (e.g., up to 170°C).[\[23\]](#)
 - Analyze the resulting thermogram for endothermic events (melting) and exothermic events (crystallization), which may indicate the transition from a metastable to a more stable polymorph.[\[20\]](#)[\[22\]](#)

X-Ray Powder Diffraction (XRPD): XRPD is a non-destructive technique that provides a unique fingerprint for each crystalline solid based on its crystal lattice structure.

- Objective: To identify the crystalline form of pimecrolimus and distinguish between different polymorphs.
- Instrumentation: A modern powder X-ray diffractometer with a monochromatic X-ray source (typically Cu K α).
- Sample Preparation: Gently pack the pimecrolimus powder into a sample holder, ensuring a flat, smooth surface.
- Method:
 - Mount the sample holder in the diffractometer.
 - Scan the sample over a defined 2θ range (e.g., 2° to 40°).
 - Set appropriate scan parameters (step size, time per step) to obtain a high-quality diffraction pattern.
 - Process the raw data to obtain a diffractogram of intensity versus 2θ .
 - Compare the resulting peak positions (in $^\circ 2\theta$) and their relative intensities to reference patterns for known pimecrolimus polymorphs (e.g., Form B).



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Figure 2: Experimental workflow for solid-state characterization.

A validated, stability-indicating HPLC method is essential for quantifying pimecrolimus in solubility studies, formulation assays, and for purity analysis.[25][26]

- Objective: To accurately quantify the concentration of pimecrolimus.
- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a PDA or UV detector.
- Chromatographic Conditions:
 - Column: Inertsil ODS C-18 (150 x 4.6 mm, 5 μ m) or Phenomenex Luna C18 (150 x 4.6 mm, 3 μ m).[26][27]
 - Mobile Phase: A mixture of phosphate buffer (pH 4.0) and Acetonitrile (55:45 v/v).[25][27]

- Flow Rate: 1.0 - 1.5 mL/min.[27]
- Detection Wavelength: 210 nm or 258 nm.[27]
- Column Temperature: Ambient or controlled (e.g., 60°C).[26]
- Injection Volume: 10-20 µL.
- Method:
 - Prepare standard solutions of pimecrolimus of known concentrations in a suitable diluent (e.g., acetonitrile/water mixture).
 - Prepare the sample solution (e.g., filtrate from a solubility experiment) and dilute as necessary to fall within the calibration range.
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject the standard solutions to generate a calibration curve (peak area vs. concentration).
 - Inject the sample solution(s).
 - Calculate the concentration of pimecrolimus in the sample by comparing its peak area to the calibration curve. The method should be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.[27]

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References

- 1. Pimecrolimus - CAS-Number 137071-32-0 - Order from Chemodex [chemodex.com]
- 2. What is the mechanism of Pimecrolimus? [synapse.patsnap.com]
- 3. scispace.com [scispace.com]

- 4. Crystal structure of pimecrolimus Form B, C43H68ClNO11 | Powder Diffraction | Cambridge Core [cambridge.org]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- 6. Pimecrolimus | C43H68ClNO11 | CID 6509979 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. scbt.com [scbt.com]
- 8. 137071-32-0 CAS MSDS (Pimecrolimus) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. Pimecrolimus - LKT Labs [lktlabs.com]
- 10. karger.com [karger.com]
- 11. accessdata.fda.gov [accessdata.fda.gov]
- 12. go.drugbank.com [go.drugbank.com]
- 13. cdn.caymanchem.com [cdn.caymanchem.com]
- 14. WO2006060615A1 - Non-hygroscopic and powdery amorphous pimecrolimus - Google Patents [patents.google.com]
- 15. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]
- 16. Polymorph Impact on the Bioavailability and Stability of Poorly Soluble Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Pimecrolimus - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]
- 18. droracle.ai [droracle.ai]
- 19. Pimecrolimus: a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. tainstruments.com [tainstruments.com]
- 21. thermalsupport.com [thermalsupport.com]
- 22. shimadzu.com [shimadzu.com]
- 23. perkinelmer.com.ar [perkinelmer.com.ar]
- 24. tainstruments.com [tainstruments.com]
- 25. [PDF] A NEW VALIDATED STABILITY INDICATING RP-HPLC METHOD FOR ESTIMATION OF PIMECROLIMUS IN BULK AND TOPICAL FORMULATIONS | Semantic Scholar [semanticscholar.org]
- 26. pnrjournal.com [pnrjournal.com]
- 27. ijapbjournal.com [ijapbjournal.com]

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